

preventing L-Idose-13C-1 degradation

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Compound Focus: L-Idose-13C-1

Cat. No.: S12876312

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L-Idose-13C-1 Basic Data Sheet

Property	Detail
Molecular Formula	$C_5^{13}CH_{12}O_6$ [1] [2]
Molecular Weight	181.15 g/mol [1] [2] [3]
IUPAC Name	(2R,3S,4R,5S)-2,3,4,5,6-pentahydroxy(3- ^{13}C)hexanal [3]
CAS Number	5934-56-5 (unlabeled) [4]
Storage	2-8°C (Refrigerator); Shipping at ambient temperature [1] [2]
Appearance/Form	Supplied as an aqueous solution [4]

Frequently Asked Questions (FAQs)

Based on the available data, here are answers to some common queries.

Q1: What are the primary applications of L-Idose-13C-1 in research? A1: This compound is used as a **stable isotope tracer** [1]. Its main applications include:

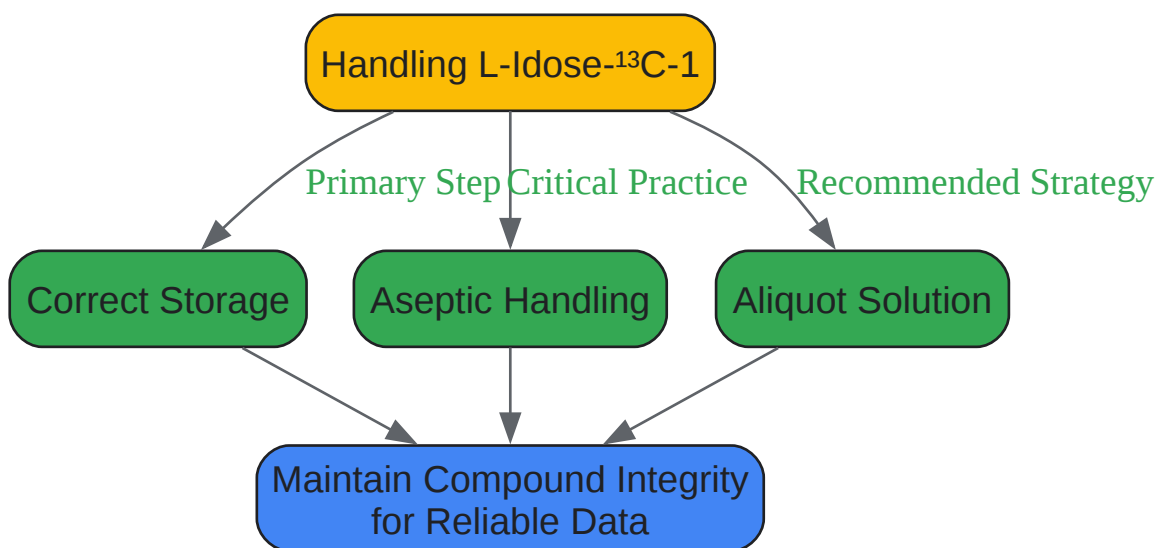
- **Quantitative Analysis:** Serving as an internal standard for techniques like NMR, GC-MS, or LC-MS [1].
- **Metabolic Studies:** Tracing the incorporation of carbon atoms in biochemical pathways to understand metabolic fluxes [5] [3].

Q2: How should I store L-Idose-13C-1 to ensure its stability? A2: The supplier-recommended storage condition is in a **refrigerator at 2-8°C** [1] [2]. Since it is supplied as an aqueous solution [4], ensuring sterile conditions and avoiding repeated freezing and thawing are good general practices to prevent microbial growth and degradation.

Q3: Is L-Idose-13C-1 a naturally occurring sugar? A3: No. The L-isomer of idose is not a common naturally occurring sugar. It is synthesized, often from D-glucose derivatives, and the carbon-13 isotope is incorporated for research purposes [3].

Key Considerations for Experimental Handling

The following diagram outlines the core logical relationship for maintaining the stability of **L-Idose-13C-1**, based on fundamental laboratory practices and the supplier's storage instructions.



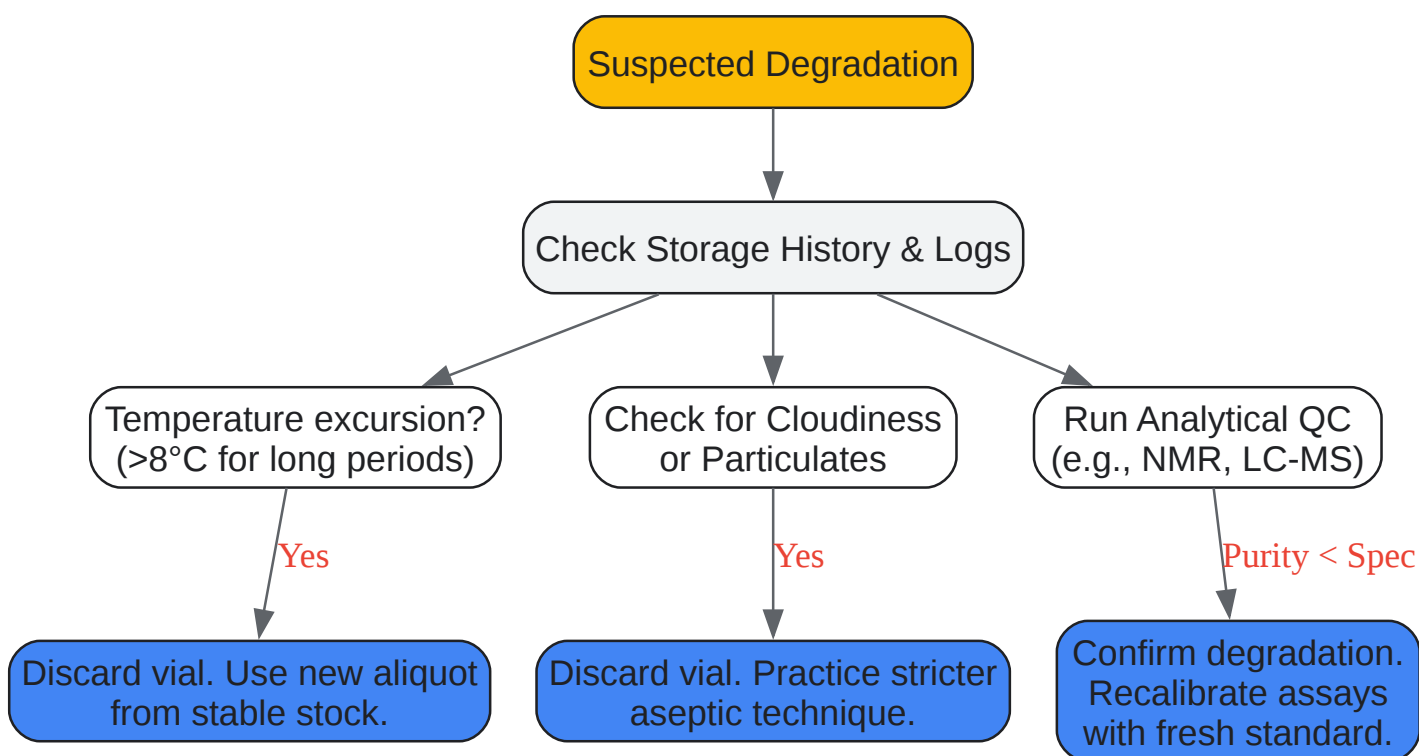
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- **Adhere to Storage Guidelines:** The most critical factor is to follow the supplier's instruction to **store the product at 2-8°C** [1] [2]. The provided Certificate of Analysis (CoA) for your specific batch is the definitive source for storage information.

- **Mainstrate Aseptic Technique:** Since the compound is an aqueous solution [4], it is susceptible to microbial contamination. Use sterile pipette tips and work in a clean environment to prevent introducing microorganisms that could degrade the sugar.
- **Prepare Aliquots:** To minimize the number of freeze-thaw cycles or exposures to room temperature, consider dividing the stock solution into small, single-use aliquots immediately upon receipt.

Troubleshooting Guide

If you suspect your compound has degraded, here is a logical workflow to diagnose the issue.



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References

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